

Safeguarding Your Laboratory: Proper Disposal Procedures for DA-023

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Compound of Interest

Compound Name: DA-023
Cat. No.: B12379790

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For researchers, scientists, and drug development professionals, meticulous adherence to safety protocols is paramount, extending beyond the bench to the proper disposal of chemical compounds. This document provides essential, immediate safety and logistical information for the operational and disposal plans of **DA-023**, a potent Trk kinase inhibitor. Following these procedural, step-by-step guidelines is critical for ensuring a safe laboratory environment and regulatory compliance.

While a comprehensive Safety Data Sheet (SDS) for **DA-023** is not readily available, the compound is identified as AZ-23 with CAS number 915720-21-7.^{[1][2][3]} The following procedures are based on best practices for the disposal of similar potent chemical compounds and should be implemented in consultation with your institution's Environmental Health and Safety (EHS) department.

Summary of Known Properties for DA-023 (AZ-23)

All quantitative data for **DA-023** (AZ-23) has been summarized in the table below for easy reference and comparison. Handle this compound with care, assuming it possesses hazardous properties.

Property	Value
CAS Number	915720-21-7
Molecular Formula	C ₂₀ H ₂₂ ClFN ₆ O
Molecular Weight	391.83 g/mol
Biological Activity	Potent and selective Trk kinase inhibitor
Physical State	Solid (likely a powder)
Solubility	Soluble in DMSO

Experimental Protocol: Step-by-Step Disposal Procedures

The disposal of investigational compounds like **DA-023** must follow strict protocols to ensure personnel safety and environmental protection.

1. Waste Characterization and Segregation:

- Do not mix **DA-023** waste with general laboratory trash or other waste streams.[1]
- Segregate waste into the following categories:
 - Solid Waste: Contaminated personal protective equipment (PPE) such as gloves and lab coats, disposable labware (e.g., pipette tips, tubes), and any solid **DA-023**.
 - Liquid Waste: Solutions containing **DA-023**, including unused experimental solutions and solvent rinses from contaminated glassware. It is best practice to keep chlorinated and non-chlorinated solvent waste separate.[1]
 - Sharps Waste: Needles, syringes, scalpels, and any other contaminated sharp objects.

2. Containerization and Labeling:

- Solid Waste: Use a designated, leak-proof container with a secure lid. The container should be clearly labeled as "Hazardous Waste."

- Liquid Waste: Use a compatible, shatter-resistant container (e.g., plastic-coated glass or high-density polyethylene). The container must be securely capped to prevent leaks or evaporation.
- Labeling: All hazardous waste containers must be clearly labeled with "Hazardous Waste" and list all chemical constituents, including "**DA-023** (AZ-23, Trk kinase inhibitor)," solvents, and their approximate percentages. The label should also include the date of waste generation, the principal investigator's name, and the laboratory location.[1]

3. Storage and Accumulation:

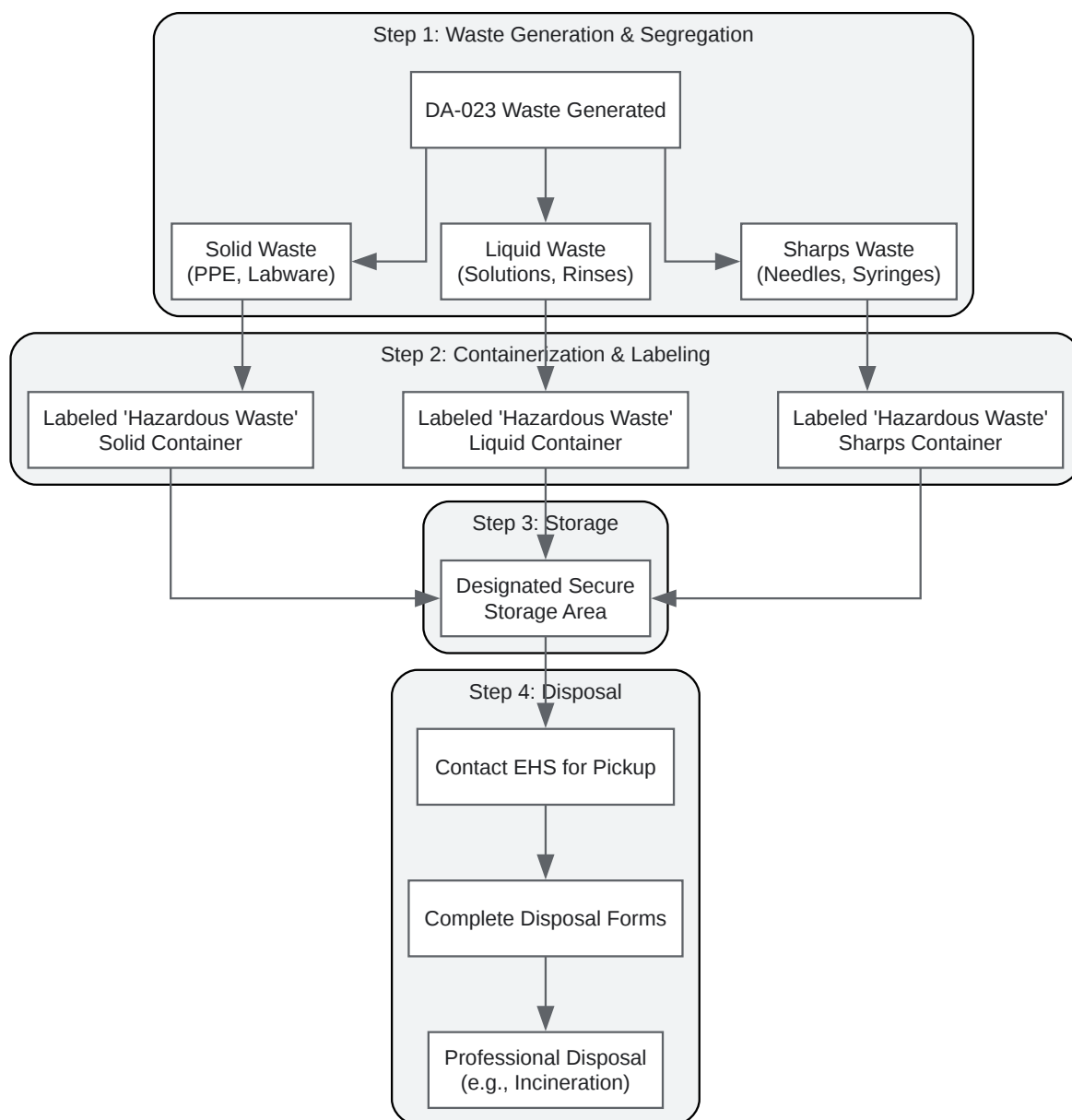
- Store all hazardous waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.
- Ensure that incompatible waste types are segregated to prevent accidental reactions.[1]
- Adhere to your institution's limits on hazardous waste accumulation times.[1]

4. Disposal:

- Contact your institution's EHS department to arrange for a pickup of the hazardous waste.
- Complete all required hazardous waste disposal forms provided by your EHS department.
- Your EHS department will coordinate with a licensed hazardous waste disposal company for proper treatment and disposal, which will likely involve incineration.[1]

Disposal Workflow for DA-023

The following diagram illustrates the logical workflow for the proper disposal of **DA-023** waste.



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Caption: Workflow for the proper disposal of **DA-023** waste.

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- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal Procedures for DA-023]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12379790/docs#safeguarding-your-laboratory-proper-disposal-procedures-for-da-023>]

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